

Technical Support Center: Carbonyl Cyanyl 3-Chlorophenylhydrazone (CCCP)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name:	Carbonyl 3-chlorophenylhydrazone
CAS No.:	14046-96-9
Cat. No.:	B078746

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Welcome to the technical support guide for Carbonyl Cyanyl 3-Chlorophenylhydrazone (CCCP), a potent mitochondrial uncoupler widely used in cellular and molecular biology research. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information, troubleshooting advice, and frequently asked questions regarding the stability and storage of CCCP. Our goal is to ensure the integrity and reproducibility of your experiments.

Understanding CCCP: Mechanism and Application

Carbonyl cyanide 3-chlorophenylhydrazone (CCCP) is a lipophilic weak acid that acts as a protonophore.[1] Its primary mechanism of action involves the disruption of the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis via oxidative phosphorylation (OXPHOS).[1][2][3] By shuttling protons back into the mitochondrial matrix, CCCP uncouples electron transport from ATP production, leading to a decrease in cellular ATP levels and depolarization of the mitochondrial membrane.[1][2][3] This makes CCCP an invaluable tool for studying mitochondrial function, autophagy, and cellular stress responses.[4][5][6]

I. Core Stability and Storage Guidelines

Proper handling and storage of CCCP are paramount to obtaining reliable and reproducible experimental results. Degradation of CCCP can lead to a loss of potency and the introduction

of confounding variables into your experiments.

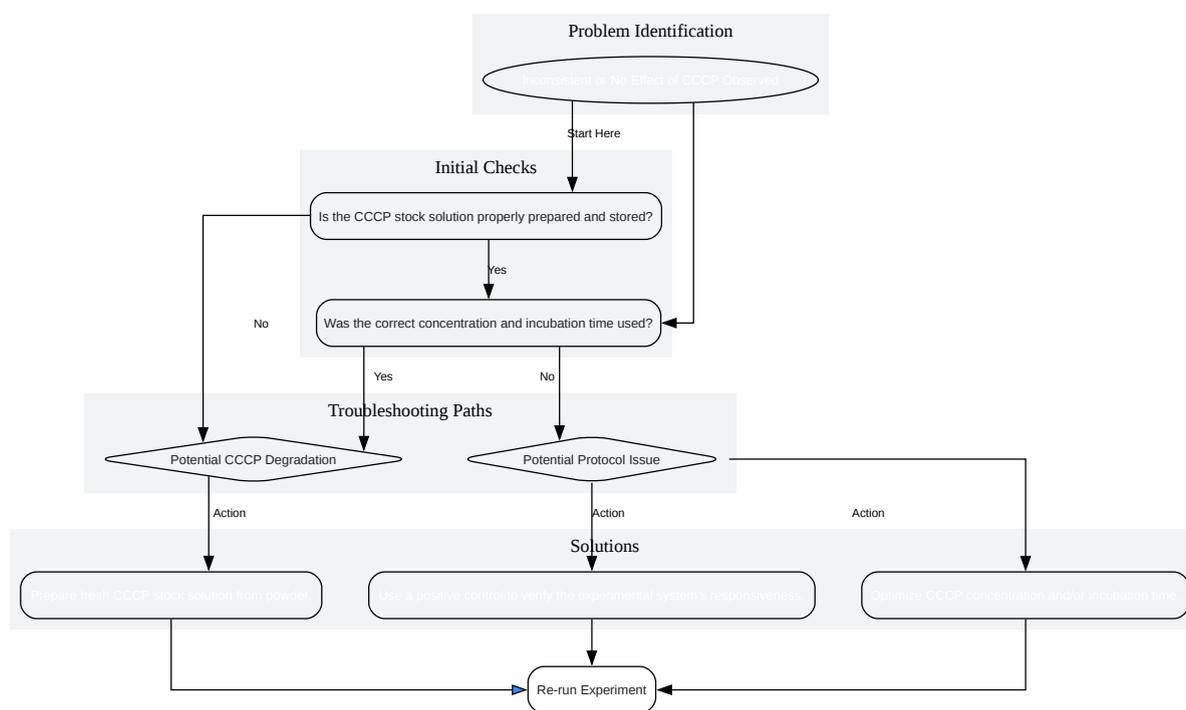
Summary of Storage Recommendations

Formulation	Storage Temperature	Shelf Life	Special Considerations
Powder (Solid)	-20°C[7][8]	≥ 4 years[8][9]	Protect from light.[10] Store in a tightly sealed container.[11]
DMSO Stock Solution	-20°C or -80°C[1][7][12]	Up to 1 month at -20°C[1] or 1 year at -80°C[7][12]	Aliquot to avoid repeated freeze-thaw cycles.[10] Protect from light.[10]
Aqueous Solution	2-8°C	Not recommended for more than one day[8][9]	Prepare fresh before each experiment.

II. Troubleshooting Guide: Common Experimental Issues

Unexpected or inconsistent results with CCCP can often be traced back to issues with its stability and handling. This section addresses common problems and provides a logical framework for troubleshooting.

Decision-Making Workflow for Troubleshooting CCCP Experiments



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Caption: Troubleshooting workflow for CCCP experiments.

Question & Answer Troubleshooting

Q1: I am not observing the expected mitochondrial depolarization after treating my cells with CCCP. What could be the issue?

A1: This is a common issue that can arise from several factors:

- **CCCP Degradation:** The most likely culprit is the degradation of your CCCP stock solution. CCCP is sensitive to light and repeated freeze-thaw cycles.^[10] If your stock solution is old, has been stored improperly, or has been subjected to multiple freeze-thaw cycles, its potency may be compromised.
 - **Solution:** Prepare a fresh stock solution from solid CCCP powder. Aliquot the new stock into single-use volumes to minimize freeze-thaw cycles and store protected from light at -20°C or -80°C.^{[1][7][10][12]}
- **Incorrect Concentration:** The effective concentration of CCCP can vary between cell types. The concentration you are using may be too low to induce a measurable effect in your specific cell line.
 - **Solution:** Perform a dose-response experiment to determine the optimal CCCP concentration for your cells.
- **Cell Health:** The overall health and metabolic state of your cells can influence their response to CCCP.
 - **Solution:** Ensure your cells are healthy and not overly confluent before treatment.

Q2: I am seeing significant variability in my results between experiments, even when using the same CCCP concentration.

A2: Inter-experimental variability can be frustrating and points towards subtle inconsistencies in reagent handling or experimental setup.

- **Inconsistent Stock Solution Handling:** As mentioned, the stability of the CCCP stock is critical. Inconsistent thawing methods or exposure to light can lead to variable degradation between aliquots.

- Solution: Standardize your thawing procedure for CCCP aliquots. Thaw quickly at room temperature and immediately place on ice, protected from light. Use each aliquot only once.[10]
- Solvent Effects: The solvent used to dissolve CCCP (typically DMSO) can have physiological effects on cells, especially at higher concentrations.[8][9]
 - Solution: Ensure that the final concentration of the solvent in your culture medium is consistent across all experiments and is below the threshold known to affect your cells. Always include a vehicle control (cells treated with the solvent alone) in your experimental design.

Q3: My CCCP powder has changed color from yellow to a brownish hue. Is it still usable?

A3: A change in the color of the solid CCCP can indicate degradation. While a slight color variation might not significantly impact its activity, a noticeable change to brown suggests potential decomposition.

- Solution: It is highly recommended to use a fresh vial of CCCP powder to ensure the integrity of your experiments. When in doubt, it is always better to err on the side of caution.

III. Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving CCCP?

A1: DMSO is the most common and effective solvent for preparing concentrated stock solutions of CCCP.[1][7][8][9] It is soluble in DMSO up to 100 mM.[1] Ethanol can also be used, but the solubility is lower.[7][8][9] For aqueous solutions, the solubility in PBS (pH 7.2) is very low (approximately 0.1 mg/ml), and these solutions should be prepared fresh and used immediately.[8][9]

Q2: How should I prepare a working solution of CCCP from a frozen stock?

A2: To prepare a working solution, quickly thaw a single-use aliquot of your concentrated DMSO stock at room temperature. Once thawed, dilute the stock solution to the desired final concentration in your pre-warmed cell culture medium. Mix thoroughly by gentle vortexing or inversion before adding it to your cells.

Q3: Is CCCP sensitive to light?

A3: Yes, CCCP is known to be light-sensitive.^[10] Both the solid powder and solutions should be protected from light during storage and handling to prevent photodegradation. Use amber vials or wrap containers in aluminum foil.

Q4: Can I store CCCP solutions at 4°C?

A4: While some sources suggest that stock solutions may be stable for up to a month at 4°C, it is generally not recommended for long-term storage. For optimal stability, especially for sensitive applications, storing aliquots at -20°C or -80°C is the best practice.^{[1][7][12]} Aqueous solutions should not be stored and should be made fresh daily.^{[8][9]}

Q5: What are the safety precautions for handling CCCP?

A5: CCCP is a toxic compound and should be handled with appropriate safety precautions.^[11] ^[13] Always wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.^{[11][14]} Handle the solid powder in a chemical fume hood to avoid inhalation.^{[10][11]} In case of contact with skin or eyes, rinse immediately and thoroughly with water.^[14] Refer to the Safety Data Sheet (SDS) for detailed safety information.^[14]

IV. Experimental Protocol: Measuring Mitochondrial Membrane Potential using JC-1

This protocol provides a general framework for using CCCP as a positive control for mitochondrial depolarization in conjunction with the JC-1 fluorescent probe.

Materials:

- JC-1 dye
- CCCP (10 mM stock in DMSO)
- Cell culture medium
- Phosphate-buffered saline (PBS)

- Black, clear-bottom 96-well plate
- Fluorescence plate reader or fluorescence microscope

Procedure:

- **Cell Seeding:** Seed your cells in a black, clear-bottom 96-well plate at an appropriate density to achieve 70-80% confluency on the day of the experiment.
- **JC-1 Staining:** a. Prepare a 1X JC-1 staining solution in pre-warmed cell culture medium according to the manufacturer's instructions. b. Remove the culture medium from the wells and wash once with PBS. c. Add the JC-1 staining solution to each well and incubate at 37°C for 15-30 minutes, protected from light.
- **CCCP Treatment (Positive Control):** a. Prepare a working solution of CCCP in cell culture medium. A final concentration of 10-50 μM is a common starting point. b. After JC-1 incubation, remove the staining solution and wash the cells twice with PBS. c. Add the CCCP-containing medium to the designated positive control wells. For healthy control wells, add fresh medium without CCCP. d. Incubate at 37°C for 30-60 minutes.
- **Fluorescence Measurement:** a. Measure the fluorescence using a plate reader or visualize under a fluorescence microscope. b. For JC-1, measure both the green fluorescence (emitted by monomeric JC-1 in depolarized mitochondria) and the red fluorescence (emitted by aggregated JC-1 in polarized mitochondria). c. The ratio of red to green fluorescence is used as an indicator of mitochondrial membrane potential. A decrease in this ratio in CCCP-treated cells indicates mitochondrial depolarization.

V. References

- Mitochondrial uncoupler carbonyl cyanide m-chlorophenylhydrazone induces vasorelaxation without involving KATP channel activation in smooth muscle cells of arteries. PMC. [\[Link\]](#)
- Mechanism of uncouplers' action. a CCCP-mediated proton influx into... ResearchGate. [\[Link\]](#)
- Mitochondrial uncoupler carbonyl cyanide m-chlorophenylhydrazone induces vasorelaxation without involving KATP channel activation in smooth muscle cells of arteries. PubMed. [\[Link\]](#)

- SAFETY DATA SHEET CCCP REAGENT. Bio-Rad Antibodies. [\[Link\]](#)
- The protonophore CCCP interferes with lysosomal degradation of autophagic cargo in yeast and mammalian cells. PubMed. [\[Link\]](#)
- Protocol for evaluating mitochondrial morphology changes in response to CCCP-induced stress through open-source image processing software. PMC. [\[Link\]](#)
- Mitochondrial biogenesis and degradation are induced by CCCP treatment of porcine oocytes. PubMed. [\[Link\]](#)
- CCCP-induced mitochondrial dysfunction - characterization and analysis of integrated stress response to cellular signaling and homeostasis. PubMed. [\[Link\]](#)

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Sources

- 1. CCCP | Uncoupler of mitochondrial oxidative phosphorylation | Hello Bio [hellobio.com]
- 2. Mitochondrial uncoupler carbonyl cyanide m-chlorophenylhydrazone induces vasorelaxation without involving KATP channel activation in smooth muscle cells of arteries - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The protonophore CCCP interferes with lysosomal degradation of autophagic cargo in yeast and mammalian cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Mitochondrial biogenesis and degradation are induced by CCCP treatment of porcine oocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. CCCP-induced mitochondrial dysfunction - characterization and analysis of integrated stress response to cellular signaling and homeostasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. CCCP | OXPHOS inhibitor | TargetMol [targetmol.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]

- [9. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [10. Protocol for evaluating mitochondrial morphology changes in response to CCCP-induced stress through open-source image processing software - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [11. file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- [12. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [13. datasheets.scbt.com](https://www.datasheets.scbt.com) [[datasheets.scbt.com](https://www.datasheets.scbt.com)]
- [14. bio-rad-antibodies.com](https://www.bio-rad-antibodies.com) [[bio-rad-antibodies.com](https://www.bio-rad-antibodies.com)]
- To cite this document: BenchChem. [Technical Support Center: Carbonyl Cyanyl 3-Chlorophenylhydrazone (CCCP)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078746#carbonyl-3-chlorophenylhydrazone-stability-and-storage-conditions>]

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